

Comparison of Analytical Methods for Desmethyldoxepin

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Compound Focus: (E)-Desmethyldoxepin

CAS No.: 1225-56-5

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The following table summarizes key analytical methods for quantifying desmethyldoxepin and its parent drug, doxepin, as reported in the scientific literature. "Nordoxepin" is another name for desmethyldoxepin.

Method	Key Features / Analyte	Linear Range	Lower Limit of Quantitation (LLOQ)	Precision (% CV)	Recovery	Reference
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| **LC-MS/MS** (2017) | Simultaneous determination of Dox and N-Dox in human plasma. [1] | Dox: 15-3900 pg/mL N-Dox: 5-1300 pg/mL | Dox: 15.0 pg/mL N-Dox: 5.00 pg/mL | Intra-/inter-batch \leq 8.3% | 86.6-90.4% (Dox) 88.0-99.1% (N-Dox) | [1] | | **LC-MS/MS** | Quantification of Dox and Desmethyldoxepin in plasma. [2] | Dox: 0.32-81.1 ng/mL Desmethyldoxepin: 0.18-45.1 ng/mL | Dox: 0.32 ng/mL Desmethyldoxepin: 0.18 ng/mL | Information not specified in excerpt | 92% (Dox) 76% (Desmethyldoxepin) | [2] | | **HPLC (UV)** | Separation of E-/Z- isomers of Dox and Desmethyldoxepin in serum. [3] | Information not specified in excerpt | [3] | | **GC-MS** | Detection of Dox and Desmethyldoxepin in hair. [4] | 0.25-20 ng/mg | 0.25 ng/mg | Information not specified in excerpt | Information not specified in excerpt | [4] | | **HPLC vs. HPTLC** (1983) | Comparison for Dox and Desmethyldoxepin in plasma. [5] | Information not specified in excerpt | Information not specified in excerpt | HPLC: Better reproducibility (lower CV) | HPLC: Higher sensitivity | [5] |

Detailed Experimental Protocols

Here is a deeper dive into the methodologies for the most relevant techniques.

LC-MS/MS for Pharmacokinetic Studies (2017)

This method is a representative example of a modern, highly sensitive approach suitable for bioequivalence studies. [1]

- **Sample Preparation: Liquid-liquid extraction (LLE)** from 500 μL of human plasma using methyl *tert*-butyl ether (MTBE).
- **Chromatography:**
 - **Column:** Hypurity C8 (100 mm \times 4.6 mm, 5 μm).
 - **Mobile Phase:** A mixture of acetonitrile-methanol (95:5, v/v) and 2.0 mM ammonium formate (93:7, v/v).
 - **Flow Rate:** 1.2 mL/min.
- **Mass Spectrometry Detection:**
 - **Ionization:** Positive electrospray ionization (ESI+).
 - **Mode:** Multiple Reaction Monitoring (MRM).
 - **Transitions:**
 - Doxepin: m/z 280.1 \rightarrow 107.0
 - Nordoxepin: m/z 266.0 \rightarrow 107.0
- **Validation:** The method was fully validated for specificity, sensitivity, linearity, precision, accuracy, and stability according to regulatory guidelines. [1]

GC-MS for Forensic or Long-Term Monitoring

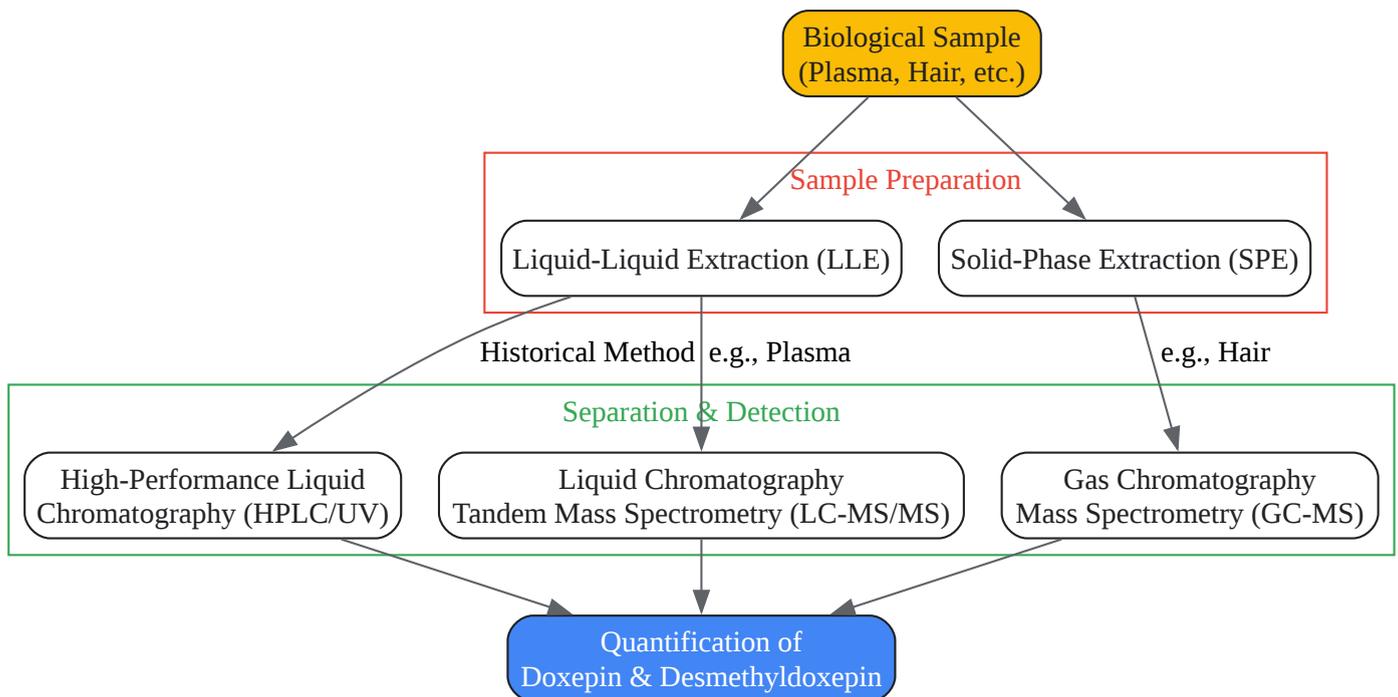
This protocol is adapted for analyzing doxepin and desmethyldoxepin in hair, useful for monitoring long-term exposure or compliance. [4]

- **Sample Preparation:**
 - **Extraction: Solid-phase extraction (SPE)** to isolate analytes from the hair matrix.
 - **Digestion:** Hair samples are typically digested using acid hydrolysis before extraction.
- **Derivatization:** Although not explicitly mentioned for this method, GC-MS often requires a derivatization step to increase the volatility and stability of compounds like TCAs.
- **Instrumentation and Detection:**
 - **System:** Gas Chromatography-Mass Spectrometry (GC-MS).

- **Quantitation:** Uses an internal standard (e.g., doxepin-d3) for reliable quantification. [4]

Workflow Diagram of Key Analytical Methods

The diagram below illustrates the general workflows for the two main types of assays described.



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Key Insights for Researchers

- **Method Selection Depends on Application:** The choice of assay is driven by the study's goals. **LC-MS/MS** is the preferred modern technique for pharmacokinetics due to its superior sensitivity, specificity, and throughput. [1] [6] **GC-MS** remains valuable for alternative matrices like hair. [4] Older **HPLC-UV** methods can separate isomers but are less sensitive. [3]
- **Formal Cross-Validation is Limited:** The search results did not reveal a published study where the same set of samples was analyzed for desmethyldoxepin across multiple independent labs using

different methods. Performance comparisons are therefore made indirectly across different publications.

- **Trend Towards LC-MS/MS Panels:** Current research focuses on developing multi-analyte LC-MS/MS methods that can simultaneously monitor desmethyldoxepin alongside numerous other antidepressants and their metabolites for efficient therapeutic drug monitoring. [6]

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References

1. Highly sensitive LC–MS/MS method to estimate doxepin and ... [pmc.ncbi.nlm.nih.gov]
2. Determination of doxepin and desmethyldoxepin in human ... [sciencedirect.com]
3. Quantitative determination of E- and Z-doxepin ... [pubmed.ncbi.nlm.nih.gov]
4. Detection of doxepin and its major metabolite ... [pubmed.ncbi.nlm.nih.gov]
5. Comparative assays for doxepin and desmethyldoxepin ... [pubmed.ncbi.nlm.nih.gov]
6. High-performance liquid chromatography–tandem mass ... [pmc.ncbi.nlm.nih.gov]

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